

Application Notes and Protocols: Antibody Conjugation with BP Fluor™ 405 NHS Ester

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Compound of Interest

Compound Name: BP Fluor 405 NHS Ester

Cat. No.: B15556566

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the conjugation of antibodies with BP Fluor™ 405 NHS Ester. This document is intended for researchers, scientists, and professionals in drug development who require fluorescently labeled antibodies for various applications, including flow cytometry, immunofluorescence, and super-resolution microscopy.

Introduction

BP Fluor™ 405 NHS Ester is a water-soluble, blue-fluorescent dye that is well-suited for multi-color imaging applications.^{[1][2]} Its excitation is ideally matched to the 407 nm spectral line of the krypton laser or the 408 nm violet laser diode.^{[1][2]} Conjugates of BP Fluor™ 405 are pH-insensitive between pH 4 and 10, providing stable fluorescence in a variety of experimental conditions.^{[1][2]} The N-hydroxysuccinimidyl (NHS) ester is the most common reactive group for labeling primary amines, such as those found on the lysine residues of proteins.^{[1][3][4][5]} This chemistry allows for the formation of a stable, covalent amide bond between the dye and the antibody.^{[4][6]}

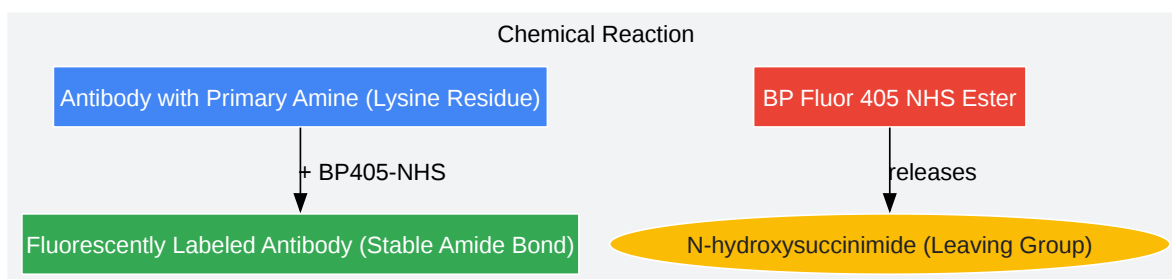
Proteins can be labeled with BP Fluor™ 405 NHS Ester at high molar ratios without significant self-quenching, which leads to brighter conjugates and more sensitive detection.^[1]

Chemical Properties and Specifications

Property	Value	Reference
IUPAC Name	tris(triethylamine) 8-(2-((6-((2,5-dioxopyrrolidin-1-yl)oxy)-6-oxohexyl)amino)-2-oxoethoxy)pyrene-1,3,6-trisulfonate	[7]
CAS Number	2131079-93-9	[7]
Molecular Weight	1030.27 g/mol	[7]
Excitation Max (λ_{ex})	~402 nm	[8]
Emission Max (λ_{em})	~424 nm	[8]
Extinction Coefficient	~35,000 M ⁻¹ cm ⁻¹	[8]
Reactive Group	N-hydroxysuccinimidyl (NHS) ester	[1]
Reactivity	Primary amines (-NH ₂)	[4][6]

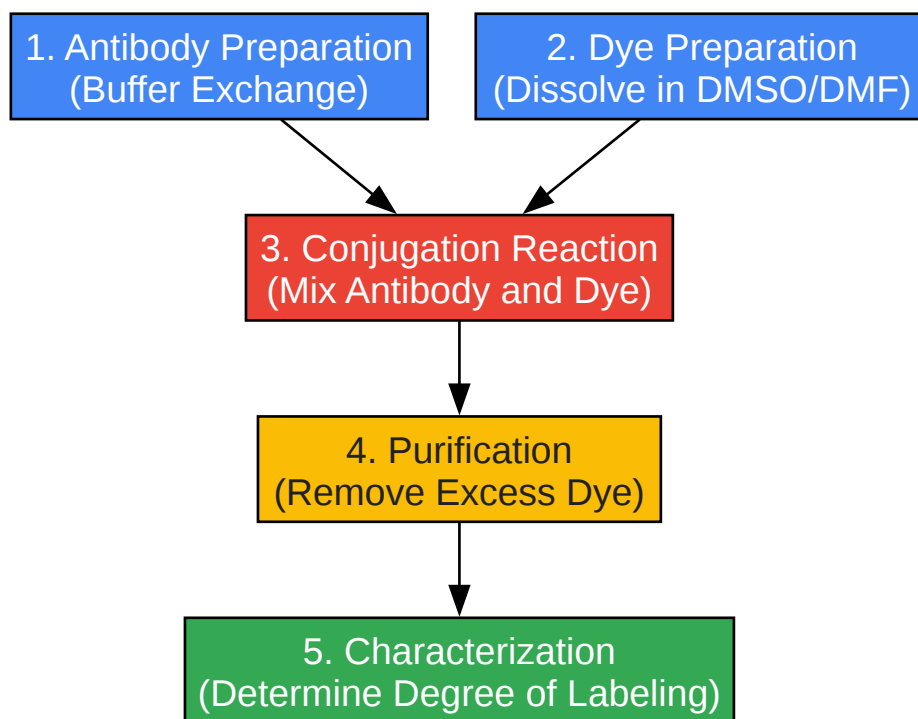
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the chemical reaction of antibody conjugation and the general experimental workflow.



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Caption: Covalent bond formation between an antibody's primary amine and BP Fluor™ 405 NHS Ester.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. BP Fluor 405, Alexa Fluor 405 equivalent | BroadPharm [broadpharm.com]
- 3. Antibody labeling chemistries | Abcam [abcam.com]
- 4. Antibody Labeling Methods: Novus Biologicals [novusbio.com]
- 5. NHS ester protocol for labeling proteins [abberior.rocks]

- 6. bocsci.com [bocsci.com]
- 7. medkoo.com [medkoo.com]
- 8. BP Fluor 405 Alkyne, 2006335-63-1 | BroadPharm [broadpharm.com]
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